

Safe handling and storage of 2,4-Difluoroaniline

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Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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Technical Support Center: 2,4-Difluoroaniline

This guide provides essential safety information, troubleshooting advice, and handling protocols for researchers, scientists, and drug development professionals working with **2,4-Difluoroaniline**.

Frequently Asked Questions (FAQs)

Q1: What is **2,4-Difluoroaniline** and what are its primary applications?

A1: **2,4-Difluoroaniline** is a chemical intermediate widely used in organic synthesis.[1][2] Its primary applications are in the manufacturing of pharmaceuticals, agrochemicals, and dyes.[3][4][5] For instance, it is a key component in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Diflunisal.[3][6]

Q2: What are the main hazards associated with **2,4-Difluoroaniline**?

A2: **2,4-Difluoroaniline** is classified as toxic and harmful. It is toxic if it comes into contact with the skin or is inhaled, and harmful if swallowed.[7][8] It can cause skin, eye, and respiratory irritation.[7][9] Absorption into the body can lead to the formation of methemoglobin, with effects that may be delayed.[8]

Q3: What personal protective equipment (PPE) is mandatory when handling **2,4-Difluoroaniline**?

A3: When handling this chemical, you must wear appropriate PPE, including:

- Gloves: Chemical-resistant gloves must be inspected before use.[8]
- Eye/Face Protection: Safety glasses and a face shield are required.[8]
- Protective Clothing: A lab coat or a complete suit protecting against chemicals is necessary to prevent skin contact.[7][8]
- Respiratory Protection: If working outside a fume hood or if vapors/mists are present, use a NIOSH-approved respirator with an appropriate cartridge.[6][8]

Q4: How should **2,4-Difluoroaniline** be stored correctly?

A4: Proper storage is crucial for maintaining the chemical's stability and ensuring safety. Store it in a cool, dry, dark, and well-ventilated area.[4][7] The recommended storage temperature is between 2-8°C under an inert atmosphere.[1][3] Keep the container tightly sealed and store it away from incompatible substances and sources of ignition.[4][10]

Q5: What materials are incompatible with **2,4-Difluoroaniline**?

A5: Avoid contact with strong oxidizing agents, acids, strong bases, acid chlorides, acid anhydrides, and chloroformates.[1][4][11] Reactions with these substances can be exothermic, and contact with strong reducing agents may generate flammable hydrogen gas.[1][10][12]

Troubleshooting Guide

Issue 1: The **2,4-Difluoroaniline** in my container has changed color from clear/light yellow to brown or dark reddish-purple.

- Possible Cause: This color change often indicates degradation or impurity presence. **2,4-Difluoroaniline** can be sensitive to prolonged exposure to air and light.[1][10][12]
- Solution: While a color change may not always affect a reaction's outcome, it is a sign of potential decomposition. It is recommended to use a fresh, properly stored supply for sensitive applications to ensure reproducibility. For less sensitive uses, consider running a small-scale test reaction first. Always store the chemical in a dark place under an inert atmosphere to minimize degradation.[3][10]

Issue 2: I observe unexpected side products or low yield in my reaction involving **2,4-Difluoroaniline**.

- Possible Cause 1: Reagent Purity: The starting material may have degraded due to improper storage (see Issue 1).
- Possible Cause 2: Incompatible Conditions: The reaction conditions (e.g., presence of strong acids, bases, or oxidizing agents) may be causing the aniline to decompose.[\[13\]](#)
- Solution:
 - Verify the purity of your **2,4-Difluoroaniline**.
 - Review your reaction protocol. Avoid harsh conditions and incompatible reagents if possible.[\[13\]](#)
 - Ensure all glassware is clean and dry, as residual impurities can catalyze decomposition.[\[13\]](#)

Issue 3: I need to dispose of waste **2,4-Difluoroaniline**.

- Possible Cause: You have leftover, contaminated, or degraded **2,4-Difluoroaniline** that needs to be discarded.
- Solution: Disposal must be handled as hazardous waste.[\[7\]](#) Chemical waste generators are required to determine if a discarded chemical is classified as hazardous and must consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[11\]](#) Keep the waste in a suitable, closed, and labeled container for disposal.[\[7\]](#)[\[11\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **2,4-Difluoroaniline**

Property	Value
CAS Number	367-25-9
Molecular Formula	C ₆ H ₅ F ₂ N
Molecular Weight	129.11 g/mol
Appearance	Clear brown, dark red, or colorless to light orange liquid[1][4][5]
Melting Point	-7.5 °C
Boiling Point	170 °C at 753 mmHg
Density	1.268 g/mL at 25 °C
Flash Point	62 °C (143.6 °F) - closed cup
Water Solubility	1-5 g/100 mL at 20.55 °C[1][9]
Storage Temperature	2-8 °C (refrigerated)[1][3]

Experimental Protocols

Protocol for Handling a Small Spill of **2,4-Difluoroaniline** (Liquid)

- Immediate Actions & Evacuation:
 - Alert personnel in the immediate area of the spill.
 - Remove all sources of ignition (e.g., turn off hot plates, equipment).[10][12]
 - If the spill is significant or vapors are noticeable, evacuate the area.
- Personal Protective Equipment (PPE):
 - Before cleaning, don the appropriate PPE: chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[7][8] For larger spills, respiratory protection may be necessary. [8]
- Containment & Absorption:

- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[7\]](#)
- Carefully absorb the spilled liquid. Do not use combustible materials like paper towels directly on the liquid spill.[\[10\]](#)
- Cleanup & Decontamination:
 - Once absorbed, use absorbent paper to pick up the material and place it into a suitable, labeled, vapor-tight plastic bag or container for hazardous waste disposal.[\[10\]](#)[\[12\]](#)
 - Wash the contaminated surface with a soap and water solution.[\[10\]](#)[\[12\]](#)
- Disposal:
 - Seal the container holding the spill cleanup materials.
 - Dispose of the waste and any contaminated clothing according to your institution's hazardous waste procedures.[\[7\]](#)
- Final Steps:
 - Wash hands thoroughly with soap and water after the cleanup is complete.[\[7\]](#)
 - Do not re-enter the area until it has been verified as clean and safe.[\[10\]](#)[\[12\]](#)

Visualizations

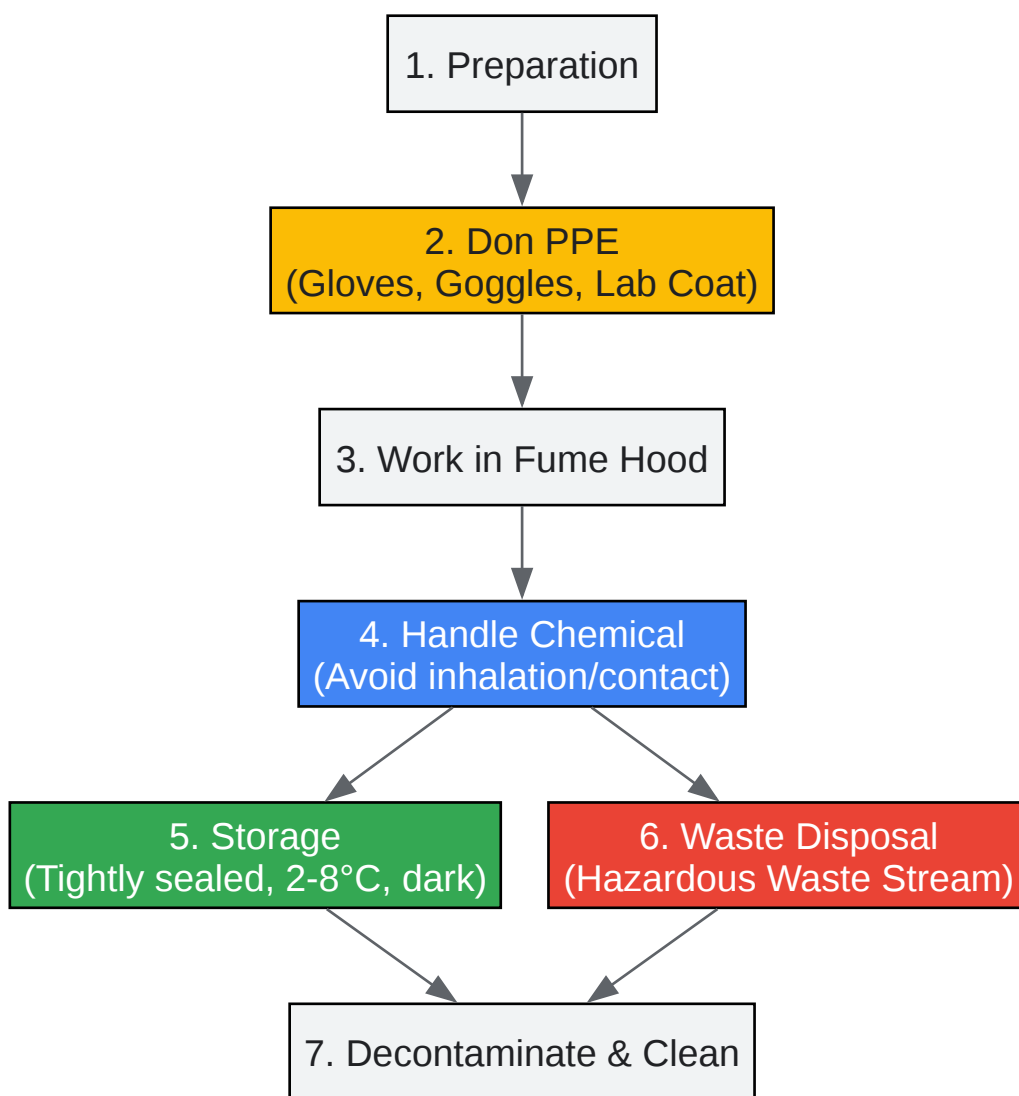


Diagram 1: Safe Handling Workflow for 2,4-Difluoroaniline

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Diagram 1: Safe Handling Workflow for **2,4-Difluoroaniline**

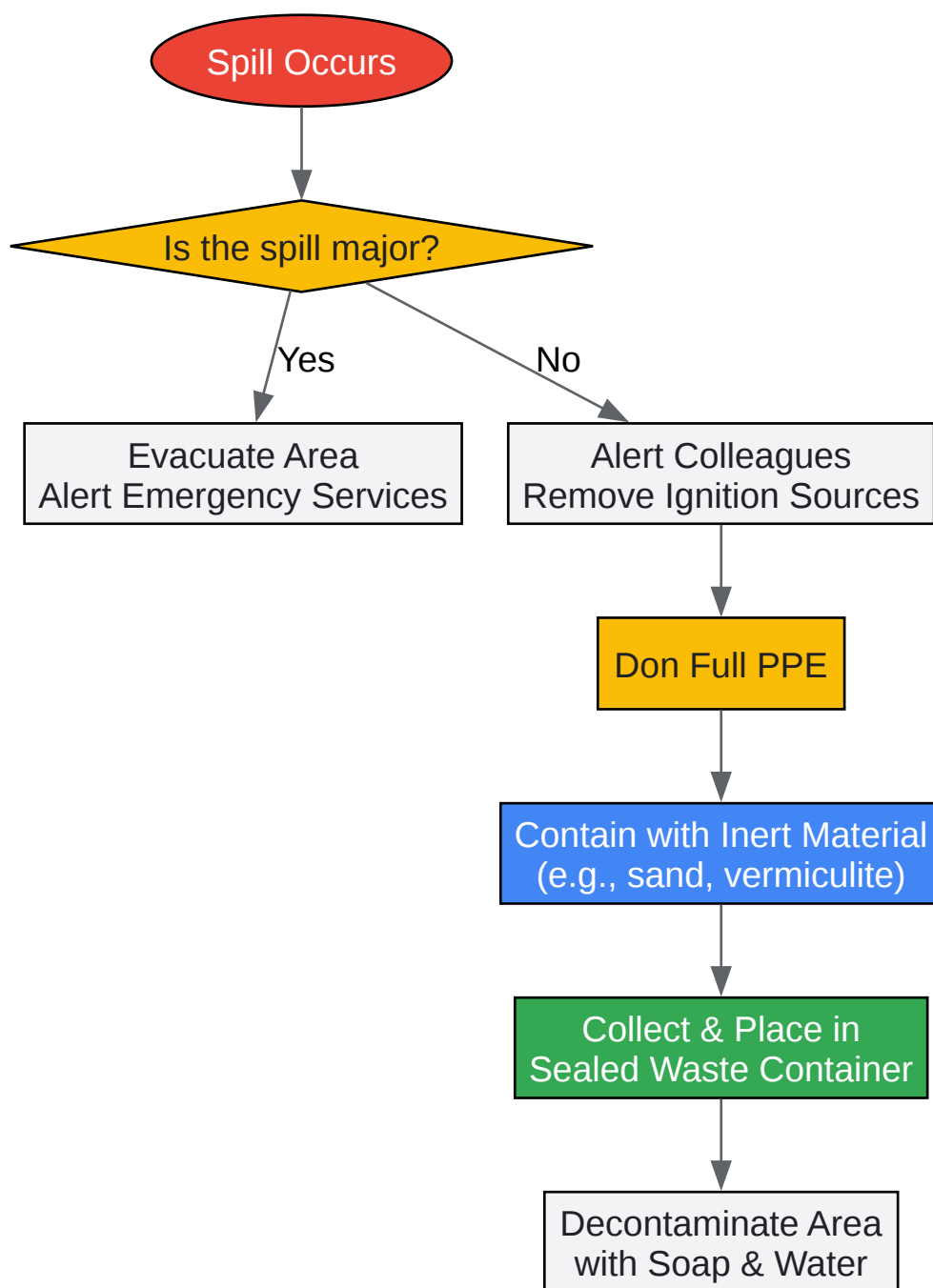


Diagram 2: Spill Response Decision Tree

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Diagram 2: Spill Response Decision Tree

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References

- 1. 2,4-Difluoroaniline CAS#: 367-25-9 [m.chemicalbook.com]
- 2. 2,4-Difluoroaniline | 367-25-9 [chemicalbook.com]
- 3. believechemical.com [believechemical.com]
- 4. Page loading... [wap.guidechem.com]
- 5. chemimpex.com [chemimpex.com]
- 6. echemi.com [echemi.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. chembk.com [chembk.com]
- 10. 2,4-Difluoroaniline | C6H5F2N | CID 9709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. fishersci.com [fishersci.com]
- 12. 2,4-DIFLUOROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. benchchem.com [benchchem.com]
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